

An In-depth Technical Guide to Basic Chromium Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium(III) acetate

Cat. No.: B3420162

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical formula, structure, properties, and synthesis of basic chromium acetate. The content is tailored for a technical audience and includes detailed experimental protocols and data presented for clarity and comparative analysis.

Chemical Formula and Nomenclature

Basic chromium acetate is not a single compound but rather a family of coordination complexes. The most well-characterized and commonly referenced species features a trinuclear chromium cation.

The core chemical entity is the hexakis(μ -acetato)-triaqua- μ_3 -oxo-trichromium(III) cation. Its chemical formula is $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]^+$.^{[1][2]} This complex cation is typically isolated as a salt with various anions, such as chloride. A common crystalline form is the chloride hexahydrate, with the full formula $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]\text{Cl}\cdot 6\text{H}_2\text{O}$.^[1]

Other related formulations, which may represent different compounds within the "basic chromium acetate" family or commercial mixtures, include $\text{Cr}_3(\text{OH})_2(\text{OOCCH}_3)_7$.^{[3][4]}

Molecular Structure

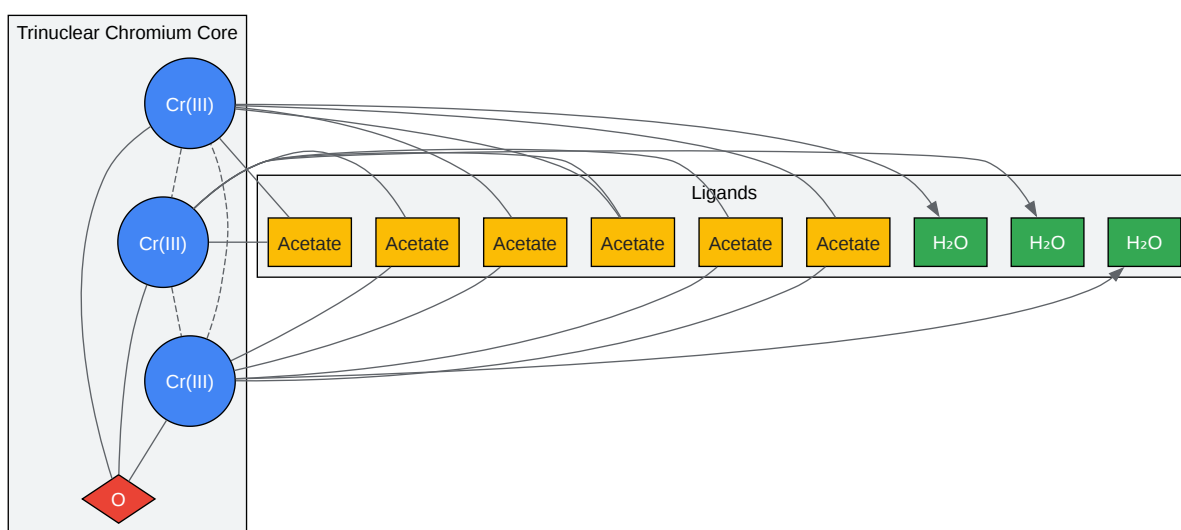
The defining feature of basic chromium acetate is its trinuclear structure. Key characteristics include:

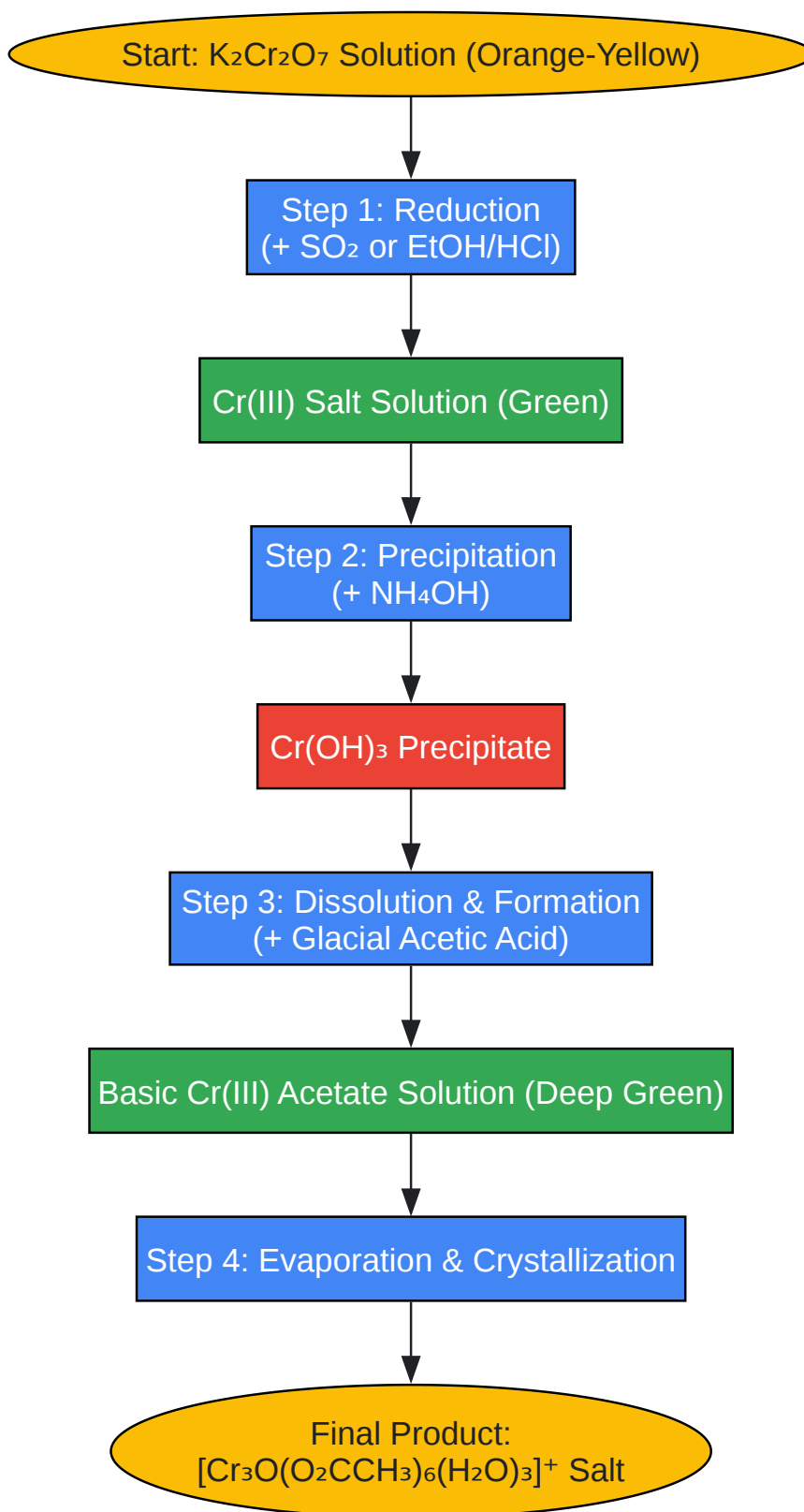
- **Trinuclear Core:** Three chromium(III) ions are located at the vertices of an equilateral triangle.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- **Central Oxo Ligand:** A central oxygen atom lies at the heart of the triangle, coplanar with the three chromium atoms and acting as a triply bridging ligand (μ_3 -oxo).[\[1\]](#)[\[5\]](#)[\[6\]](#)
- **Octahedral Coordination:** Each Cr(III) ion is in an octahedral coordination environment.[\[1\]](#)[\[5\]](#)
The coordination sphere of each chromium atom is composed of the central oxygen atom, four oxygen atoms from four different bridging acetate groups, and one oxygen atom from a terminal water molecule.[\[1\]](#)
- **Bridging Acetate Ligands:** Six acetate groups act as bridging ligands, linking each pair of chromium atoms.
- **Terminal Aqua Ligands:** Three water molecules are coordinated directly to the chromium ions, one for each metal center.

This robust structure is isostructural with analogous basic acetate complexes of iron(III) and manganese(III).[\[1\]](#)[\[2\]](#)

Structural Diagram

The logical relationship of the core components of the $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{H}_2\text{O})_3]^+$ cation is visualized below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.iucr.org [journals.iucr.org]
- 2. Chromium(III) acetate - Wikipedia [en.wikipedia.org]
- 3. prepchem.com [prepchem.com]
- 4. Chromium(II) acetate - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Basic Chromium Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3420162#basic-chromium-acetate-chemical-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com